

Application Notes and Protocols for the Bromination of 2-Butyne

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Compound of Interest

Compound Name: 2,2-Dibromobutane

Cat. No.: B14672450

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Abstract

This document provides a detailed experimental setup for the bromination of 2-butyne, a fundamental reaction in organic synthesis. The protocol outlines the electrophilic addition of bromine to the alkyne, resulting in the stereoselective formation of (E)-2,3-dibromo-2-butene. These application notes include comprehensive experimental procedures, data presentation, and visual diagrams to ensure reproducibility and a thorough understanding of the reaction dynamics.

Introduction

The bromination of alkynes is a classic example of an electrophilic addition reaction, providing a reliable method for the synthesis of vicinal dibromoalkenes. The reaction with 2-butyne, an internal alkyne, proceeds with high stereoselectivity. The mechanism involves the formation of a cyclic bromonium ion intermediate, which is subsequently attacked by a bromide ion in an anti-addition fashion. This stereospecificity leads to the predominant formation of the (E)-isomer of 2,3-dibromo-2-butene.^{[1][2][3][4][5][6]} This protocol is designed to provide a robust and reproducible method for the synthesis of this compound, which can serve as a versatile intermediate in further organic transformations.

Data Presentation

Table 1: Reactant and Product Properties

Compound	Molar Mass (g/mol)	Boiling Point (°C)	Density (g/mL)
2-Butyne	54.09	27	0.691
Bromine	159.81	58.8	3.102
(E)-2,3-Dibromo-2-butene	213.90	Not available	1.318[7]
Carbon Tetrachloride	153.82	76.7	1.594

Table 2: Experimental Parameters

Parameter	Value
Molar Ratio (2-Butyne : Bromine)	1 : 1.05
Reaction Temperature	0 - 5 °C
Reaction Time	1 - 2 hours
Solvent	Carbon Tetrachloride
Expected Yield	~70% (based on analogous reactions)[1]

Experimental Protocols

Materials

- 2-Butyne (C₄H₆)
- Bromine (Br₂)
- Carbon Tetrachloride (CCl₄), anhydrous[4][8]
- Sodium thiosulfate (Na₂S₂O₃), 10% aqueous solution
- Sodium bicarbonate (NaHCO₃), saturated aqueous solution
- Anhydrous magnesium sulfate (MgSO₄)

- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure

1. Reaction Setup:

- In a fume hood, equip a 250 mL round-bottom flask with a magnetic stir bar and a dropping funnel.
- Dissolve 5.41 g (0.1 mol) of 2-butyne in 50 mL of anhydrous carbon tetrachloride and add it to the round-bottom flask.
- Cool the flask to 0 °C using an ice bath and begin stirring.

2. Addition of Bromine:

- In the dropping funnel, prepare a solution of 16.78 g (0.105 mol) of bromine in 25 mL of anhydrous carbon tetrachloride.
- Add the bromine solution dropwise to the stirred 2-butyne solution over a period of approximately 1 hour.^[9] Maintain the reaction temperature between 0 and 5 °C throughout the addition. The characteristic red-brown color of bromine should fade as it reacts.

3. Reaction Completion and Quenching:

- After the addition is complete, allow the reaction mixture to stir at 0-5 °C for an additional 30 minutes to ensure complete consumption of the starting material.

- To quench any unreacted bromine, slowly add 10% aqueous sodium thiosulfate solution until the red-brown color disappears completely.

4. Work-up:

- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with 50 mL of saturated aqueous sodium bicarbonate solution and 50 mL of water.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter the drying agent and collect the filtrate.

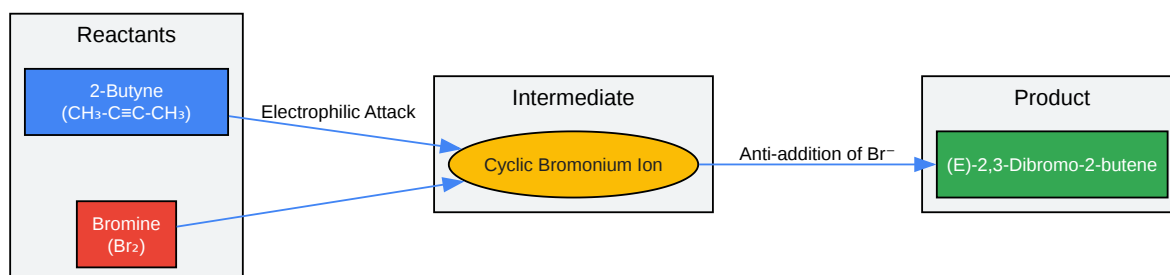
5. Product Isolation:

- Remove the solvent (carbon tetrachloride) from the filtrate using a rotary evaporator.
- The crude product, (E)-2,3-dibromo-2-butene, is obtained as an oil.

6. Purification (Optional):

- If necessary, the product can be further purified by vacuum distillation.

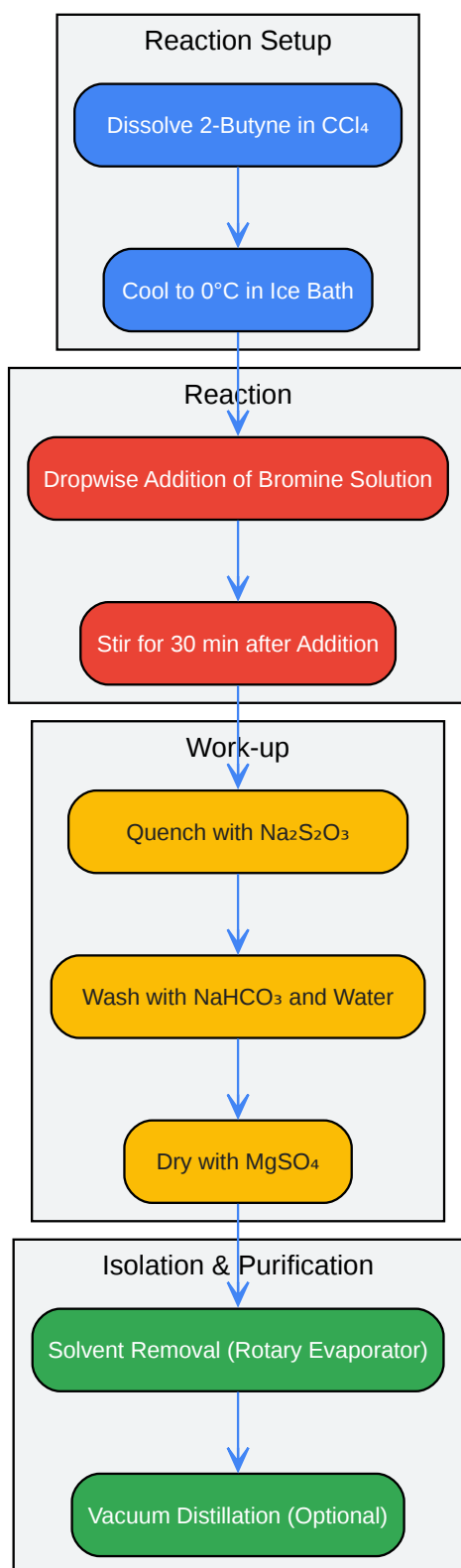
Mandatory Visualization Reaction Pathway



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Caption: Electrophilic addition of bromine to 2-butyne.

Experimental Workflow



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Caption: Step-by-step experimental workflow.

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